

Technical Safety Guide: 5-Hydroxyindole (CAS 1953-54-4)[1][2]

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Compound of Interest

Compound Name: 5-Hydroxyindole

CAS No.: 1952-54-4

Cat. No.: B1181107

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Executive Safety Summary

5-Hydroxyindole (5-HI) is a biologically active metabolite of tryptophan and a critical scaffold in the synthesis of serotonin receptor agonists. Unlike simple organic solvents, 5-HI possesses intrinsic neuroactivity and significant chemical instability.

Critical Hazards:

- **Bioactivity:** 5-HI is not merely a chemical irritant; it acts as a potentiator of nicotinic acetylcholine receptors and can induce convulsions at high systemic doses.[1]
- **Instability:** The molecule is highly susceptible to auto-oxidation, rapidly degrading into insoluble melanin-like polymers ("black tar") upon exposure to light and oxygen.
- **Toxicity Class:** GHS Category 4 (Oral Toxicity) and Category 2 (Irritant).[2]

Physicochemical Profile & Stability Indicators

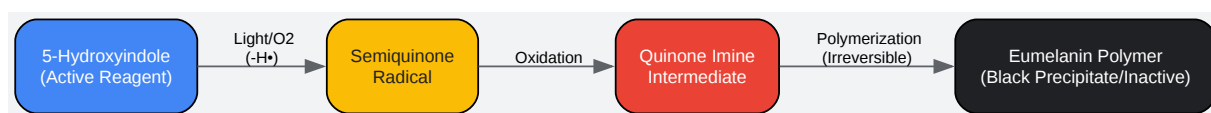
The purity of 5-HI is visually self-validating. A shift from off-white to grey/black indicates extensive oxidation.

Property	Specification
CAS Number	1953-54-4
Formula	
Molecular Weight	133.15 g/mol
Appearance (Pure)	White to off-white crystalline powder
Appearance (Degraded)	Grey, brown, or black (Quinone polymerization)
Solubility	Soluble in DMSO, Ethanol, Methanol; Sparingly soluble in water
Melting Point	105–107 °C
pKa	~10.5 (Phenolic OH), ~17 (Indole NH)

The "Black Tar" Mechanism (Auto-oxidation)

Researchers often discard 5-HI batches due to discoloration. This is caused by a radical-mediated polymerization similar to melanogenesis.

- Initiation: Light/Oxygen abstracts a hydrogen from the phenolic hydroxyl.
- Propagation: Formation of a semiquinone radical.
- Termination/Polymerization: Dimerization to 5,5',6,6'-tetrahydroxy-2,2'-biindolyl and subsequent oxidation to insoluble eumelanin-like polymers.



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Figure 1: Auto-oxidation pathway of **5-Hydroxyindole** leading to sample degradation.

Toxicological Analysis

Acute Toxicity Data

While less potent than its derivative Serotonin (5-HT), 5-HI retains significant biological activity.

Endpoint	Value/Observation	GHS Classification
LD50 (Oral, Rat)	~1000 mg/kg (Est.)	H302: Harmful if swallowed
LD50 (IP, Rat)	Convulsions observed at 50–100 mg/kg	-
Skin Corrosion	Moderate Irritation	H315: Causes skin irritation
Eye Damage	Severe Irritation	H319: Causes serious eye irritation
STOT-SE	Respiratory Tract Irritation	H335: May cause respiratory irritation

Systemic & Neurotoxic Effects

Mechanism of Action: 5-HI lacks the ethylamine side chain of serotonin, reducing its direct affinity for 5-HT receptors. However, it acts as a positive allosteric modulator (PAM) of

nicotinic acetylcholine receptors (nAChRs).

- Risk: Systemic absorption (inhalation of dust or DMSO solutions) can lower seizure thresholds.
- Symptom Watch: Tremors, hyperreflexia, or gastrointestinal distress (due to peripheral serotonin receptor interaction).

Safe Handling & Storage Protocol

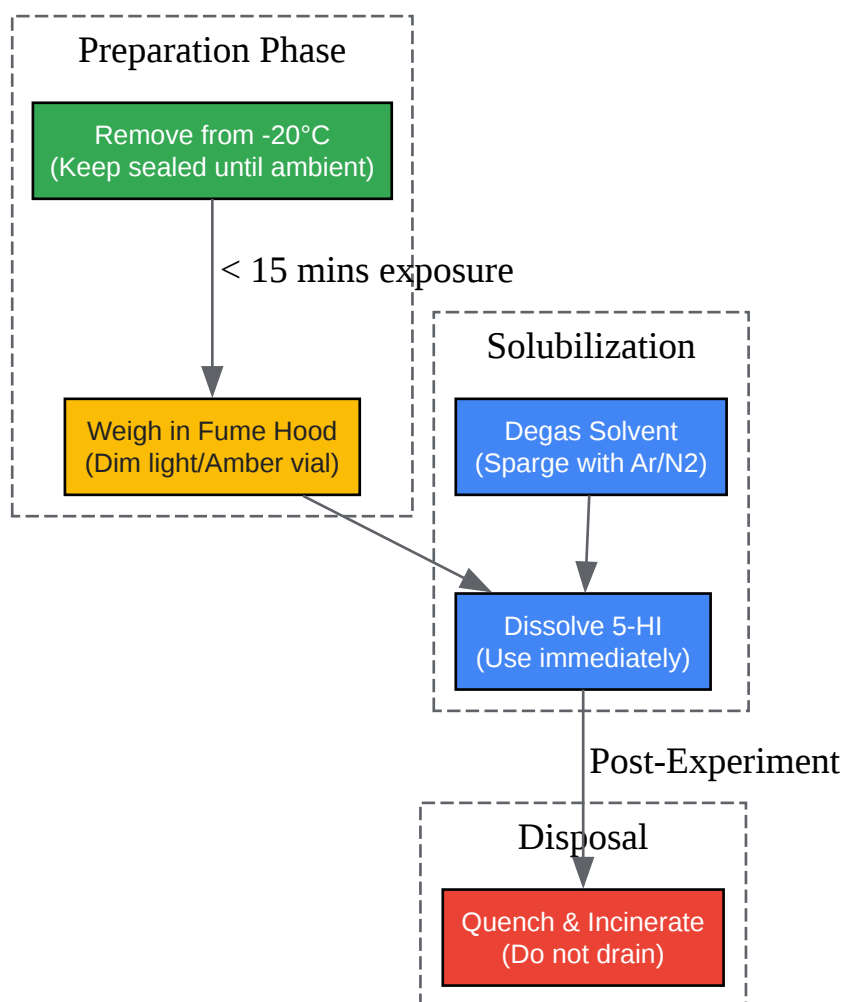
This protocol is designed to prevent both personnel exposure and reagent degradation.

Storage Requirements

- Temperature: Store at -20°C. Room temperature storage accelerates oxidation by 10x.
- Atmosphere: Store under Argon or Nitrogen.
- Container: Amber glass vials with Teflon-lined caps. Never store in clear glass.

Experimental Workflow

The following workflow minimizes the "Time-to-Oxidation" window.



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Figure 2: Optimized workflow to maintain 5-HI integrity and safety.

Specific Handling Steps

- **Equilibration:** Allow the vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture, which catalyzes polymerization.
- **Solubilization:**
 - **Preferred Solvents:** Anhydrous DMSO or Ethanol.
 - **Avoid:** Basic aqueous buffers (pH > 8.0) for stock solutions. High pH rapidly strips the phenolic proton, driving the formation of the reactive quinone.
- **Color Check:** If the solution turns pink or brown within minutes, the solvent contains dissolved oxygen. Discard and use degassed solvents.

Emergency Response & Waste Management

Spill Cleanup

- **Solid Spill:** Do not dry sweep (dust generation). Dampen with ethanol-soaked tissues and wipe.
- **Liquid Spill:** Absorb with vermiculite.
- **Deactivation:** While bleach oxidizes 5-HI, it may generate obscure chlorinated byproducts. Use a dilute surfactant solution to clean surfaces, followed by ethanol.

First Aid

- **Inhalation:** Move to fresh air immediately. If wheezing occurs (bronchospasm), seek medical attention.
- **Eye Contact:** Flush for 15 minutes. 5-HI is a phenolic irritant; immediate dilution is critical to prevent corneal opacity.
- **Skin Contact:** Wash with soap and water.^{[2][3]} Do not use ethanol to wash skin, as it may enhance transdermal absorption of the compound.

Disposal

- Code: P501.
- Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Prohibition: Do not release into drains (H411/H412 potential for aquatic toxicity).

References

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- To cite this document: BenchChem. [Technical Safety Guide: 5-Hydroxyindole (CAS 1953-54-4)[\[1\]](#)[\[2\]](#)]. BenchChem, [2026]. [Online PDF]. Available at:

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